

solubility profile of 2-(dimethylamino)-2-phenylbutan-1-ol in common lab solvents

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Compound of Interest

Compound Name: 2-(Dimethylamino)-2-phenylbutan-1-ol

Cat. No.: B1334971

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Solubility Profile of 2-(dimethylamino)-2-phenylbutan-1-ol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility information for **2-(dimethylamino)-2-phenylbutan-1-ol** (CAS No: 39068-94-5). Due to a notable absence of published quantitative solubility data for this compound in peer-reviewed literature, this document summarizes the existing qualitative and predicted data. Furthermore, it offers detailed, generalized experimental protocols for determining the solubility of this compound in common laboratory solvents, addressing the current information gap.

Core Compound Information

Parameter	Value	Reference
Chemical Name	2-(dimethylamino)-2-phenylbutan-1-ol	
Synonyms	Trimebutine Impurity A, β -(dimethylamino)- β -ethylphenethyl alcohol	[1]
CAS Number	39068-94-5	[1][2][3][4][5]
Molecular Formula	C ₁₂ H ₁₉ NO	[2][6]
Molecular Weight	193.29 g/mol	[6]
Appearance	Liquid	[7]

Solubility Data

Direct, experimentally determined quantitative solubility data for **2-(dimethylamino)-2-phenylbutan-1-ol** is limited. The following table summarizes the available qualitative and computationally predicted data.

Solvent	CAS Number	Solubility	Data Type
Water	7732-18-5	7.25 mg/mL	Predicted
Chloroform	67-66-3	Slightly Soluble	Qualitative[2]
Dichloromethane	75-09-2	Slightly Soluble	Qualitative[2]
Dimethyl Sulfoxide (DMSO)	67-68-5	Slightly Soluble	Qualitative[2]
Methanol	67-56-1	Slightly Soluble	Qualitative[2]
Ethanol	64-17-5	Data Not Available	-
Acetone	67-64-1	Data Not Available	-
Acetonitrile	75-05-8	Data Not Available	-

Experimental Protocols for Solubility Determination

Given the lack of comprehensive data, the following protocols are provided as standardized methods for determining the solubility of **2-(dimethylamino)-2-phenylbutan-1-ol** in various laboratory solvents.

Qualitative Solubility Determination

This method provides a rapid assessment of solubility.

Objective: To determine if the compound is soluble, partially soluble, or insoluble in a given solvent at a specific concentration.

Materials:

- **2-(dimethylamino)-2-phenylbutan-1-ol**
- Selected solvents (e.g., water, ethanol, DMSO, etc.)
- Small test tubes or vials
- Vortex mixer
- Pipettes and analytical balance

Procedure:

- Add 1 mL of the selected solvent to a clean test tube.
- Weigh approximately 10 mg of **2-(dimethylamino)-2-phenylbutan-1-ol** and add it to the test tube.
- Vortex the mixture vigorously for 1-2 minutes.
- Visually inspect the solution against a dark background.
 - Soluble: The solution is clear with no visible particles.
 - Partially Soluble: The solution is cloudy or contains suspended particles.

- Insoluble: The compound remains as a separate phase (e.g., undissolved liquid droplets).
- Record the observations.

Quantitative Solubility Determination (Shake-Flask Method)

This is a widely accepted method for determining equilibrium solubility.

Objective: To determine the precise concentration of a saturated solution of the compound in a specific solvent at a controlled temperature.

Materials:

- **2-(dimethylamino)-2-phenylbutan-1-ol**
- Selected solvents
- Screw-cap vials or flasks
- Shaking incubator or orbital shaker with temperature control
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Syringe filters (e.g., 0.45 μm PTFE)

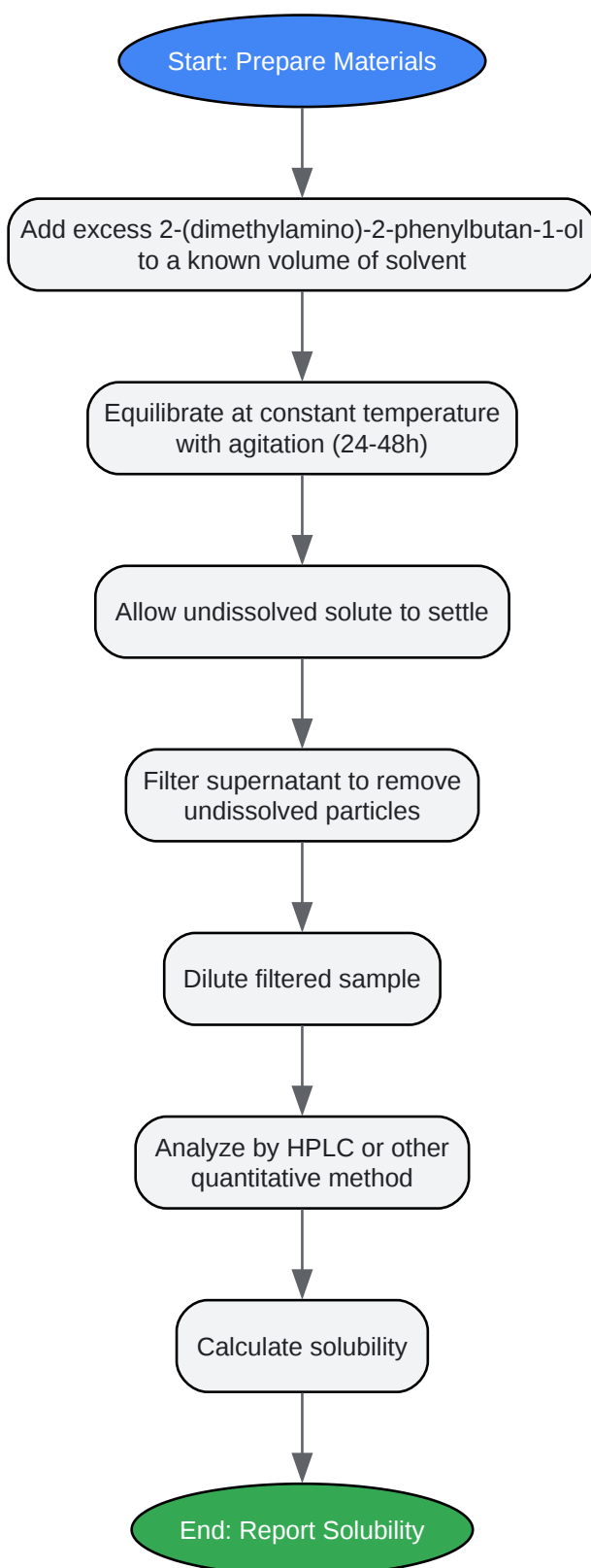
Procedure:

- Add an excess amount of **2-(dimethylamino)-2-phenylbutan-1-ol** to a vial containing a known volume of the solvent (e.g., 5 mL). An excess is necessary to ensure a saturated solution is formed.

- Seal the vials and place them in a shaking incubator set to a constant temperature (e.g., 25 °C).
- Agitate the samples for a sufficient time to reach equilibrium (typically 24-48 hours).
- After the equilibration period, allow the vials to stand undisturbed for at least 2 hours to allow undissolved material to settle.
- Carefully withdraw an aliquot of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles.
- Dilute the filtered solution with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantify the concentration of **2-(dimethylamino)-2-phenylbutan-1-ol** in the diluted sample using a validated HPLC method.
- Calculate the original solubility in mg/mL or mol/L, accounting for the dilution factor.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for determining the quantitative solubility of **2-(dimethylamino)-2-phenylbutan-1-ol**.



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Caption: Workflow for Quantitative Solubility Determination.

This guide underscores the necessity for experimental determination of the solubility of **2-(dimethylamino)-2-phenylbutan-1-ol** to support research and development activities. The provided protocols offer a robust framework for generating this critical data.

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